

Physical properties of 4'-Hydroxy-3'-methylacetophenone

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Compound of Interest

Compound Name: 4'-Hydroxy-3'-methylacetophenone

Cat. No.: B056492

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An In-depth Technical Guide to the Physical Properties of **4'-Hydroxy-3'-methylacetophenone**

Introduction

4'-Hydroxy-3'-methylacetophenone, also known as 1-(4-hydroxy-3-methylphenyl)ethanone, is a phenolic compound and a derivative of acetophenone.^[1] Its chemical structure consists of an acetophenone core substituted with a hydroxyl group at position 4' and a methyl group at position 3'. This compound is found in nature as a volatile oil component and serves as an intermediate in organic synthesis, notably for pesticides.^{[1][2]} This guide provides a comprehensive overview of its physical properties, spectral data, and the experimental protocols used for their determination, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The fundamental physical and chemical characteristics of **4'-Hydroxy-3'-methylacetophenone** are summarized below. These properties are crucial for its handling, formulation, and application in various scientific contexts.

Table 1: General Information and Physicochemical Properties

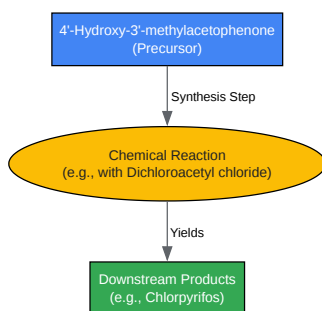
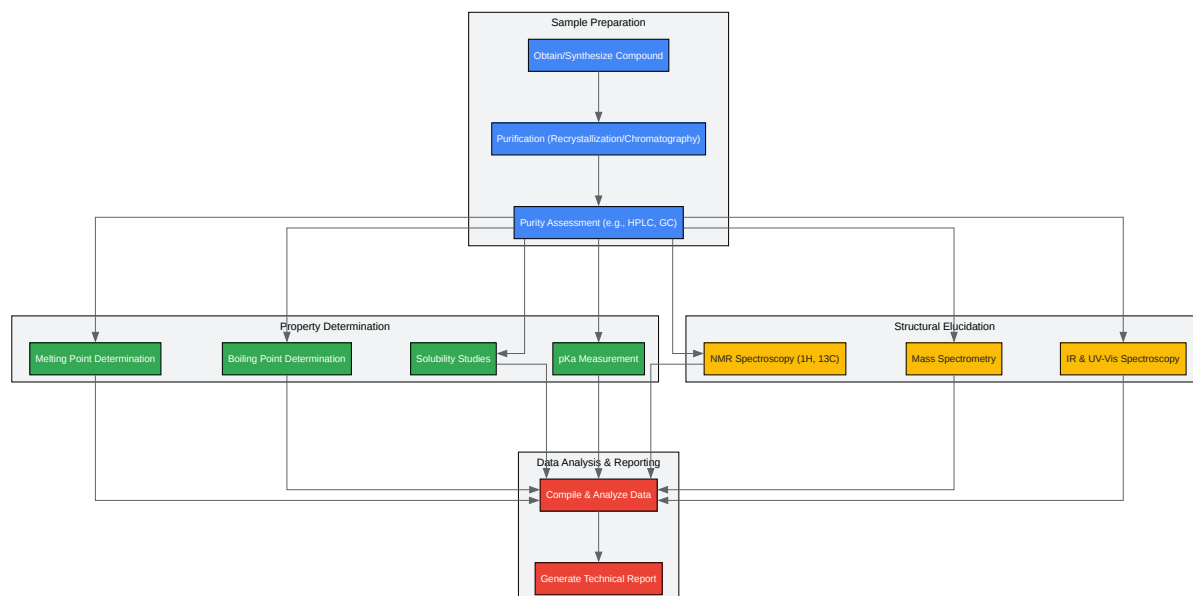
Property	Value	Source
IUPAC Name	1-(4-hydroxy-3-methylphenyl)ethanone	[1]
Synonyms	4-Acetyl-2-methylphenol, 2-methyl-4-acetylphenol	[3]
CAS Number	876-02-8	[4]
Molecular Formula	C ₉ H ₁₀ O ₂	[4]
Molecular Weight	150.17 g/mol	[1][4]
Appearance	White to Off-White or Pale Beige Crystals/Crystalline Powder	[2][5]
Melting Point	104-105 °C (est)[6], 106.0-112.0 °C[5], 107-109 °C (lit.)[2][7]	
Boiling Point	301.00-302.00 °C @ 760 mm Hg (est)[6], 175 °C @ 1 mm Hg[2][6]	
pKa	8.52 ± 0.18 (Predicted)	[2]
logP (o/w)	1.395 (est)[6], 1.903 (Crippen Method)[4]	
Vapor Pressure	0.001000 mmHg @ 25 °C (est)[6], 0.000585 mmHg @ 25°C[2]	

Table 2: Solubility Data at 25°C

Solvent	Solubility (g/L)	Source
Water	9.07[3], 9.392[6] (est)	
Methanol	527.64	[3]
Ethanol	509.3	[3]
Acetone	798.83	[3]
Acetonitrile	696.23	[3]
Dimethylformamide (DMF)	1028.31	[3]
1,4-Dioxane	972.13	[3]
Ethyl Acetate	393.81	[3]
Toluene	105.87	[3]
Chloroform	Slightly Soluble	[2][7]

Workflow for Physicochemical Characterization

The process of characterizing a chemical compound like **4'-Hydroxy-3'-methylacetophenone** involves a series of systematic experimental and analytical steps.



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